

# An In-depth Technical Guide to 1-Butyl-2-cyclohexen-1-ol

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## Compound of Interest

Compound Name: 1-Butyl-2-cyclohexen-1-ol

Cat. No.: B15431045

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This document provides a comprehensive overview of **1-Butyl-2-cyclohexen-1-ol**, a tertiary allylic alcohol. Due to the limited availability of data for this specific compound, this guide leverages established principles of organic chemistry to propose a reliable synthetic route and to estimate its physicochemical properties based on analogous compounds.

## Physicochemical and Predicted Data

While a specific CAS number for **1-Butyl-2-cyclohexen-1-ol** is not readily found in major chemical databases, its properties can be inferred from its structure and comparison to similar molecules. The data presented below is a combination of calculated values and analogous data from structurally related compounds.

Property	Value (Predicted/Analogous)	Source
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	-
Molecular Weight	154.25 g/mol	-
Appearance	Colorless to pale yellow liquid	Analogous to other tertiary allylic alcohols
Boiling Point	Not available	-
Melting Point	Not available	-
Density	~0.9 g/mL	Analogous to other tertiary allylic alcohols
Solubility	Soluble in organic solvents	General property of similar compounds
CAS Number	Not available	-

## Proposed Synthesis

A robust and widely applicable method for the synthesis of 1-alkyl-2-cyclohexen-1-ols is the 1,2-addition of an organometallic reagent to 2-cyclohexen-1-one.<sup>[1][2][3][4][5]</sup> Both Grignard reagents and organolithium reagents are suitable for this transformation, as they tend to favor addition to the carbonyl carbon over conjugate addition.<sup>[1][2][3]</sup> The following protocol details the synthesis of **1-Butyl-2-cyclohexen-1-ol** using a Grignard reagent.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- 1-Bromobutane
- 2-Cyclohexen-1-one
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Standard laboratory glassware for anhydrous reactions
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Preparation of the Grignard Reagent (Butylmagnesium Bromide):
  - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen/argon inlet, place magnesium turnings.
  - Add a small volume of anhydrous diethyl ether or THF to cover the magnesium.
  - In the dropping funnel, prepare a solution of 1-bromobutane in the anhydrous solvent.
  - Add a small amount of the 1-bromobutane solution to the magnesium. The reaction may need to be initiated by gentle warming or the addition of a small crystal of iodine.
  - Once the reaction has started (indicated by bubbling and a cloudy appearance), add the remaining 1-bromobutane solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, continue to stir the mixture until most of the magnesium has been consumed. The resulting greyish solution is the Grignard reagent.
- Addition to 2-Cyclohexen-1-one:
  - Cool the Grignard reagent solution in an ice bath.
  - In a separate flask, prepare a solution of 2-cyclohexen-1-one in the anhydrous solvent.
  - Add the 2-cyclohexen-1-one solution dropwise to the cooled Grignard reagent with vigorous stirring. Maintain the temperature below 10 °C during the addition.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.

- Work-up and Purification:
  - Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a saturated aqueous solution of ammonium chloride. This will hydrolyze the magnesium alkoxide and neutralize any unreacted Grignard reagent.
  - Separate the organic layer. Extract the aqueous layer with diethyl ether or THF.
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter to remove the drying agent and concentrate the solution under reduced pressure to obtain the crude product.
  - The crude **1-Butyl-2-cyclohexen-1-ol** can be purified by vacuum distillation or column chromatography on silica gel.



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Caption: Synthesis of **1-Butyl-2-cyclohexen-1-ol** via Grignard Reaction.

## Potential Applications and Further Research

Allylic alcohols are versatile intermediates in organic synthesis and can be precursors to a variety of other functional groups.[6][7] **1-Butyl-2-cyclohexen-1-ol** could potentially be explored for its biological activity, as many cyclohexanol derivatives have shown interesting pharmacological properties. Further research would be required to isolate and characterize this compound and to investigate its potential applications in medicinal chemistry and materials

science. This would involve spectroscopic analysis (NMR, IR, Mass Spectrometry) to confirm the structure and purity of the synthesized product.

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